

X-ray diffraction (XRD) patterns of hexagonal capryloyl lysine crystals

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Compound of Interest

Compound Name: N2-Capryloyl lysine

CAS No.: 75383-80-1

Cat. No.: B1677609

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Publish Comparison Guide: Hexagonal Capryloyl Lysine Crystals

Executive Summary: The Structural Basis of Sensory Performance

Nε-capryloyl-L-lysine (commercially known as Amihope® OL) represents a specific class of amino acid-based functional powders. Unlike its longer-chain counterpart, Lauroyl Lysine (Amihope® LL), the capryloyl variant (C8 chain) offers a distinct "lighter" sensory profile while retaining the characteristic hexagonal platelet morphology that drives high lubricity and skin adhesion.

This guide provides a technical deep-dive into the X-ray diffraction (XRD) signatures of these crystals, correlating their atomic-level packing with macroscopic formulation performance. It is designed for formulation scientists and structural biologists seeking to optimize drug delivery vehicles or advanced cosmetic textures.

Crystallographic Architecture & XRD Signatures

The "performance" of Capryloyl Lysine is not merely chemical but crystallographic. The molecule self-assembles into a lamellar phase, where the alkyl chains drive hydrophobic stacking and the lysine headgroups form a hydrogen-bonded network.

The Hexagonal Unit Cell

The term "hexagonal" refers to two distinct features:

- **Macroscopic Morphology:** The crystals grow as flat, hexagonal platelets.
- **Sub-cell Packing:** The alkyl chains and peptide bonds pack in a hexagonal or pseudo-hexagonal arrangement within the layers.

XRD Pattern Analysis: Capryloyl (C8) vs. Lauroyl (C12)

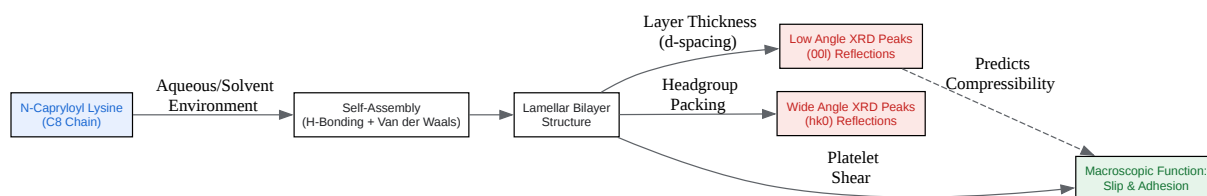
The XRD pattern of N-acyl lysines is dominated by low-angle reflections corresponding to the interlayer spacing (d-spacing).

Feature	Capryloyl Lysine (C8)	Lauroyl Lysine (C12)	Structural Causality
Primary Peak ()	Higher Angle (e.g.,)	Lower Angle (e.g.,)	Shorter C8 chain results in a thinner bilayer, reducing -spacing ().
Interlayer Spacing ()	Smaller (Å)	Larger (Å)	Direct correlation to alkyl chain length (4 carbon difference 5-6 Å bilayer reduction).
Wide Angle Peaks	Similar positions	Similar positions	Corresponds to the lateral packing of the lysine headgroups (H-bonding network), which is conserved across the series.
Sensory Correlate	Light, Smooth	Waxy, Rich	The shorter chain allows for slightly different shear dynamics and compressibility between layers.

*Note: Exact d-spacing values depend on the degree of interdigitation and hydration state, but the relative shift is constant.

Structural Logic Diagram

The following diagram illustrates how molecular structure dictates the XRD pattern and resulting physical properties.



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Figure 1: Causal relationship between molecular assembly, XRD signatures, and functional performance.

Comparative Performance Analysis

Organic vs. Inorganic Platelets

Capryloyl Lysine is often compared to inorganic texturizers like Talc or Mica. The XRD data reveals why they perform differently.

Parameter	Capryloyl Lysine (Organic)	Talc / Mica (Inorganic)	Performance Implication
Crystal Bond Strength	Weak (Van der Waals / H-bonds)	Strong (Ionic / Covalent)	Lysine crystals shear (break) more easily under pressure, providing a "creamy" rather than "gritty" feel.
Surface Chemistry	Amphiphilic (Hydrophobic chains + Polar heads)	Hydrophilic (Silanol groups)	Capryloyl lysine adheres better to skin (hydrophobic interaction) and resists sweat.
Friction Coefficient	Very Low (0.1 - 0.2)	Moderate (0.3 - 0.5)	Superior lubricity for "gliding" formulations.
Biocompatibility	High (Biodegradable)	Variable (Potential impurities)	Ideal for drug delivery and sensitive skin applications.

The "Chain Length" Effect (C8 vs. C12)

While Lauroyl Lysine (C12) is the industry standard for "moist" feel, Capryloyl Lysine (C8) offers a strategic alternative:

- Solubility: C8 has slightly higher solubility/dispersibility in certain organic solvents than C12, aiding in specific drug encapsulation processes.
- Texture: The C8 crystal lattice is less "rigidly" hydrophobic, leading to a lighter, less occlusive film on the skin.

Experimental Protocol: XRD Characterization

To validate the hexagonal phase of Capryloyl Lysine, precise XRD protocols are required to avoid artifacts such as preferred orientation, which is common with plate-like crystals.

Sample Preparation Workflow

Objective: Randomize crystal orientation to observe all lattice reflections.

- Sieving: Pass the bulk powder through a 400-mesh sieve to break up large agglomerates.
- Mounting:
 - Avoid: Standard flat-plate pressing (induces preferred orientation of (00l) planes).
 - Recommended: Back-loading or Capillary transmission mode.
 - Alternative: Mix with an amorphous filler (e.g., starch or gum arabic) in a 1:1 ratio to disrupt alignment.

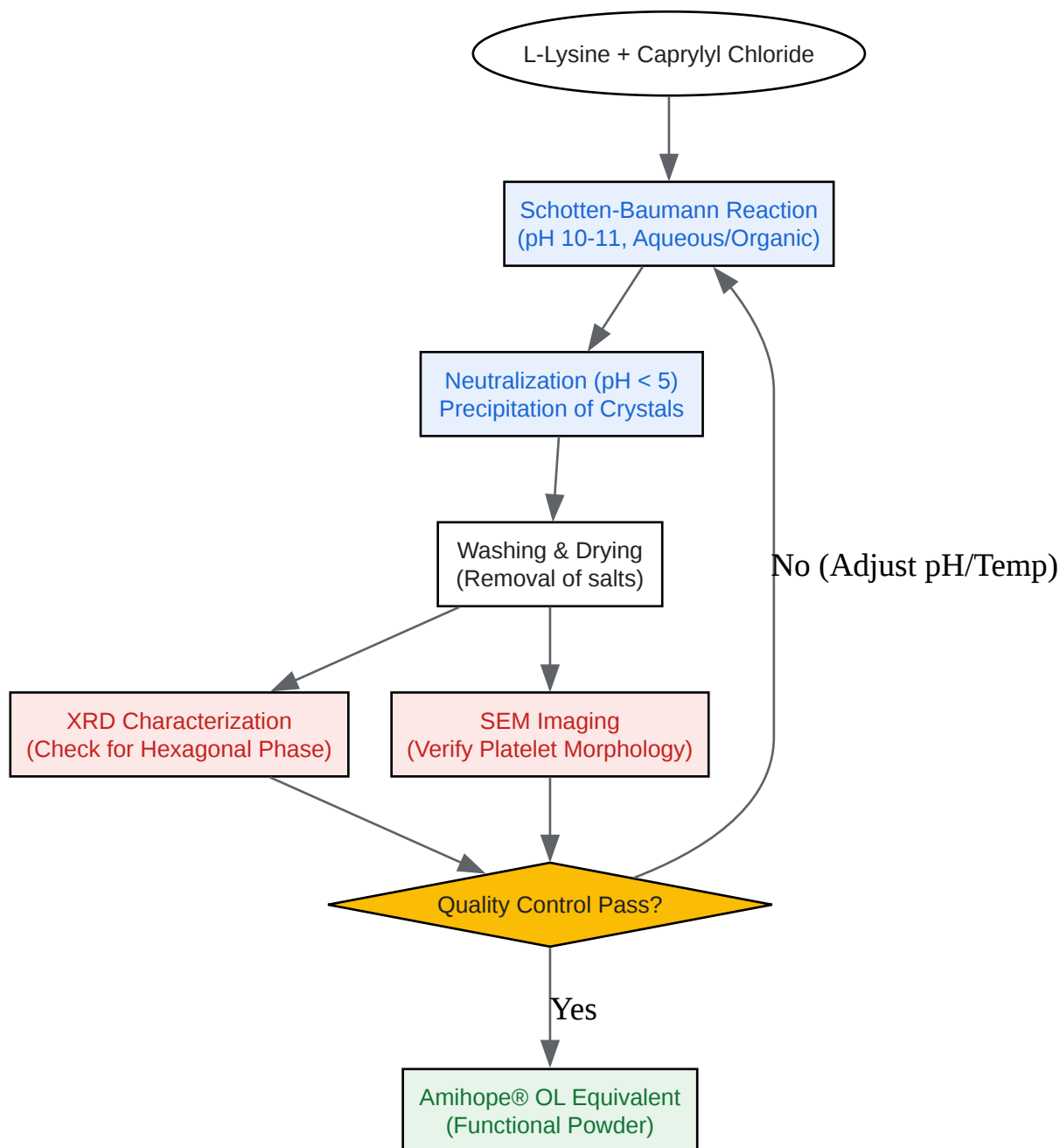
Measurement Parameters (Standard Lab Diffractometer)

- Radiation source: Cu K
(
Å).
- Voltage/Current: 40 kV / 40 mA.
- Scan Range (
):
to
.
 - Critical Region:
(to capture the primary bilayer peak).
- Step Size:
.

- Scan Speed:

/min (slow scan required for low-angle resolution).

Synthesis & Characterization Workflow



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Figure 2: Protocol for synthesis and structural validation of N-capryloyl lysine crystals.

References

- Ajinomoto OmniChem. (n.d.).^[1] AMIHOPE® LL & OL Technical Data Sheet. Retrieved from
- Brito, R. O., et al. (2019). "Design, synthesis and properties investigation of N α -acylation lysine based derivatives." RSC Advances, 9, 7367-7377. (Provides XRD patterns for C8, C10, C12 homologs). Retrieved from
- Williams, P. A., et al. (2015). "L-Lysine: Exploiting Powder X-ray Diffraction to Complete the Set of Crystal Structures of the 20 Directly Encoded Proteinogenic Amino Acids." Angewandte Chemie International Edition, 54(13), 3973-3977. Retrieved from
- Sakamoto, K., et al. (2017). Cosmetic Science and Technology: Theoretical Principles and Applications. Elsevier.
- Cosmetic Ingredient Review (CIR). (2013). "Safety Assessment of Amino Acid Alkyl Amides as Used in Cosmetics." Retrieved from

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Sources

- [1. ulprospector.com](https://ulprospector.com) [ulprospector.com]
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